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Cerberic Acid B: A Technical Overview of an Understudied Fungal Metabolite

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Compound of Interest		
Compound Name:	Cerberic acid B	
Cat. No.:	B8023214	Get Quote

Disclaimer: Scientific literature providing in-depth, specific data on **Cerberic acid B** is exceptionally limited. This guide provides a comprehensive overview based on the available chemical information and places it within the broader context of its chemical class, polyketides derived from Aspergillus species. The experimental protocols, biological activities, and mechanisms of action described herein are based on general methodologies and common findings for related fungal secondary metabolites and should be considered hypothetical for **Cerberic acid B** until specific research is published.

Introduction

Cerberic acid B is a natural product identified as a secondary metabolite from fungi of the Aspergillus genus.[1] Secondary metabolites are organic compounds that are not directly involved in the normal growth, development, or reproduction of an organism but often play a role in defense and environmental interactions. Fungal polyketides, the class to which **Cerberic acid B** likely belongs, are known for their structural diversity and a wide range of biological activities, making them a subject of interest in pharmacology and drug development.[2][3][4]

Initial information suggests that **Cerberic acid B** may possess properties relevant to modulating inflammatory responses and inhibiting microbial growth, though specific studies are not available to substantiate these claims.[1]

Chemical Properties



The basic chemical and physical properties of **Cerberic acid B** are summarized in the table below.

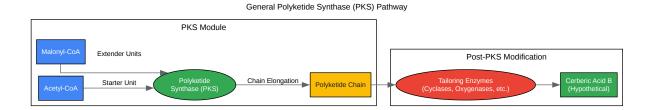
Property	Value	Reference
CAS Number	1309362-77-3	[1][5]
Molecular Formula	C10H10O5	[1][5][6]
Molecular Weight	210.18 g/mol	[1][5]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[5]
Physical Form	Powder	[5]

Note: One study mentions the isolation of "Cerberic acids A and B" from the plant Cerbera manghas.[7][8] However, the compound with the CAS number 1309362-77-3 is consistently listed by chemical suppliers as being of fungal origin.

Biosynthesis

While the specific biosynthetic pathway for **Cerberic acid B** has not been elucidated, as a putative fungal polyketide, it is likely synthesized by a Type I polyketide synthase (PKS).[9][10] Fungal PKSs are large, multi-domain enzymes that catalyze the iterative condensation of small carboxylic acid units, primarily acetyl-CoA and malonyl-CoA, to generate a polyketide chain.[9] [11] The domains within the PKS, such as ketosynthase (KS), acyltransferase (AT), and acyl carrier protein (ACP), work in a coordinated fashion to build the carbon skeleton.[10][11] Subsequent modifications by other enzymes, such as cyclases, oxygenases, and tailoring enzymes, would then lead to the final structure of **Cerberic acid B**.





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Caption: A simplified diagram of the hypothetical biosynthetic pathway of **Cerberic acid B** via a Polyketide Synthase (PKS).

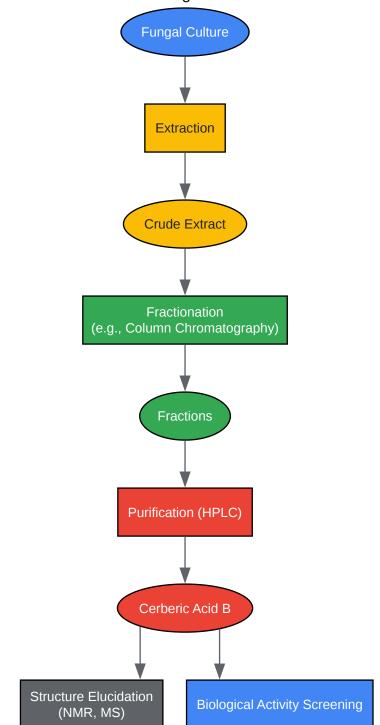
Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Cerberic acid B** have not been published. However, general methods for isolating secondary metabolites from Aspergillus cultures are well-established.

General Isolation and Purification Protocol

- Fermentation: Aspergillus sp. is cultured in a suitable liquid or solid medium to encourage the production of secondary metabolites. [12][13]
- Extraction: The fungal biomass and/or the culture broth are extracted with an organic solvent such as ethyl acetate, methanol, or a mixture of solvents.[12][14][15]
- Fractionation: The crude extract is then subjected to column chromatography (e.g., silica gel or Sephadex) to separate the components based on polarity.[14]
- Purification: Fractions containing the compound of interest are further purified using techniques like High-Performance Liquid Chromatography (HPLC) to yield the pure compound.[13]





General Workflow for Fungal Natural Product Discovery

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Caption: A general experimental workflow for the isolation and characterization of a fungal natural product like **Cerberic acid B**.



Characterization Methods

- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to determine the exact molecular weight and elemental composition of the purified compound.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (¹H, ¹³C) and 2D (COSY, HMBC, HSQC) NMR experiments are crucial for elucidating the chemical structure, including the connectivity of atoms and stereochemistry.

Biological Activity and Potential Applications

While there is a general suggestion of anti-inflammatory and antimicrobial activities for **Cerberic acid B**, no specific studies with quantitative data are available.[1] Polyketides from Aspergillus are known to exhibit a wide range of biological effects, including antibacterial, antifungal, and anti-inflammatory properties.[2][3][4]

Hypothetical Quantitative Data

The following table presents a hypothetical summary of quantitative data that would be determined in preclinical studies. This data is for illustrative purposes only and is not based on experimental results for **Cerberic acid B**.

Assay Type	Target	Metric	Hypothetical Value
Anti-inflammatory	LPS-stimulated RAW 264.7 macrophages	NO Production IC50	15 μΜ
Cyclooxygenase-2 (COX-2)	Enzyme Inhibition IC50	10 μΜ	
Antimicrobial	Staphylococcus aureus	Minimum Inhibitory Concentration (MIC)	32 μg/mL
Candida albicans	Minimum Inhibitory Concentration (MIC)	16 μg/mL	
Cytotoxicity	HeLa cell line	CC50	> 100 μM

Mechanism of Action



The mechanism of action for **Cerberic acid B** is unknown. However, many anti-inflammatory natural products exert their effects by modulating key signaling pathways involved in the inflammatory response. A common target is the Nuclear Factor-kappa B (NF-kB) pathway, which plays a central role in regulating the expression of pro-inflammatory genes.[16][17][18]

Hypothetical Signaling Pathway Modulation

A plausible, yet unconfirmed, mechanism for the potential anti-inflammatory activity of **Cerberic acid B** could be the inhibition of the NF- κ B signaling pathway. This could occur through the inhibition of I κ B kinase (IKK), which would prevent the degradation of I κ B α and the subsequent translocation of the NF- κ B p65/p50 dimer to the nucleus.

Caption: A diagram showing the hypothetical inhibition of the NF-kB signaling pathway by **Cerberic acid B** as a potential anti-inflammatory mechanism.

Conclusion

Cerberic acid B represents a fungal natural product with potential for further investigation. However, the current body of scientific literature is insufficient to draw firm conclusions about its biological activities and therapeutic potential. This guide has provided a framework for understanding Cerberic acid B based on its classification as a fungal polyketide. Future research, including its isolation from a confirmed Aspergillus source, full structural elucidation, and comprehensive biological screening, is necessary to uncover the true pharmacological value of this compound. Researchers in drug discovery are encouraged to pursue these studies to fill the existing knowledge gap.

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